

Essential Safety and Handling Guide for Sodium Chromite and Chromate Compounds

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Compound of Interest

Compound Name: *Sodium chromite*

Cat. No.: *B080656*

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Disclaimer: This document provides essential safety and logistical information for handling **sodium chromite** and related compounds in a laboratory setting. It is intended for researchers, scientists, and drug development professionals. This guide is a supplementary resource and should not replace the official Safety Data Sheet (SDS) provided by the manufacturer, nor comprehensive safety training.

Crucial Distinction: **Sodium Chromite** (NaCrO_2) vs. Sodium Chromate (Na_2CrO_4)

It is imperative to distinguish between **Sodium Chromite** (NaCrO_2) and Sodium Chromate (Na_2CrO_4), as their hazard profiles differ significantly. While one Safety Data Sheet identifies **Sodium Chromite** (NaCrO_2) as not being a hazardous substance or mixture, Sodium Chromate (Na_2CrO_4) is a highly hazardous chemical.^[1] Given the severe risks associated with hexavalent chromium compounds, which are often grouped under the "chromate" name, this guide will focus on the stringent safety protocols required for Sodium Chromate. Always verify the specific chemical identity and consult the corresponding SDS before handling.

Personal Protective Equipment (PPE) for Sodium Chromate (Na_2CrO_4)

A comprehensive PPE strategy is critical to mitigate the risks associated with Sodium Chromate, which include toxicity, carcinogenicity, and severe skin and eye damage.^{[2][3][4][5]}

Engineering Controls

Control Type	Description
Ventilation	Use in a well-ventilated area.[4] Process enclosures, local exhaust ventilation, or other engineering controls should be used to keep airborne levels below recommended exposure limits.[6][7]
Safety Shower & Eyewash	A safety shower and eyewash station must be readily available in the immediate work area.

Personal Protective Equipment

PPE Category	Specific Recommendations
Eye and Face Protection	Wear chemical safety goggles or a face shield with goggles. ^{[2][8]} Eye protection should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). ^[9] Do not wear contact lenses when working with this substance. ^[8]
Skin and Body Protection	Wear a lab coat, and consider a full suit for large spills. ^[7] Protective clothing made from materials that cannot be permeated or degraded by the substance, such as Tyvek®, is recommended. ^[8] All protective clothing should be clean and put on before work. ^[8]
Hand Protection	Wear protective gloves made of natural rubber, neoprene, or nitrile. ^{[8][10]} Gloves must be inspected before use, and proper glove removal technique (without touching the glove's outer surface) must be followed. ^{[1][9]}
Respiratory Protection	If there is a potential for exposure to dust or mists, use a NIOSH-approved respirator. ^{[2][8]} ^[10] For exposures over 0.005 mg/m ³ (as Chromium VI), a NIOSH-approved air-purifying, particulate filter respirator with an N95 filter is recommended. ^[8] Improper use of respirators is dangerous and requires a written program that includes training, fit testing, and medical exams. ^[8]

Operational and Disposal Plans

Handling and Storage

- Handling: Avoid all personal contact, including inhalation of dust.^[4] Do not eat, drink, or smoke when using this product.^[3] Wash hands thoroughly after handling.^{[2][6]}

- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[7][10]
Store locked up.[3] Keep away from combustible materials and acids.[10]

Spill Procedures

In the event of a Sodium Chromate spill, follow these steps:

- Evacuate: Evacuate unnecessary personnel from the area.[6]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from entering drains or waterways.[4]
- Clean-up:
 - For small spills, use appropriate tools to place the spilled solid in a convenient waste disposal container.[7]
 - For large spills, do not touch the spilled material.[7] Use a wet method or a vacuum with a HEPA filter to reduce dust during clean-up; do not dry sweep.[8]
 - Absorb with an inert dry material and place in an appropriate waste disposal container.[6]
- Decontaminate: Wash the spill site after the material pickup is complete.[11]
- Dispose: Dispose of the waste as a hazardous material in accordance with all local, state, and federal regulations.[8][10]

Disposal Plan

Dispose of Sodium Chromate waste as a hazardous waste.[8] Contact a licensed professional waste disposal service.[9] Do not let the product enter drains.[3] Dispose of contents and container in accordance with all local, regional, national, and international regulations.[6]

Emergency Procedures for Sodium Chromate Exposure

Immediate action is critical in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [12] Remove contact lenses if present and easy to do. [3] Seek immediate medical attention. [7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [7] [12] Wash the affected area with soap and water. [1] Seek immediate medical attention. [7]
Inhalation	Remove the victim to fresh air. [4] [10] If not breathing, give artificial respiration. [7] If breathing is difficult, give oxygen. [7] Seek immediate medical attention. [7]
Ingestion	Do NOT induce vomiting. [3] [9] Rinse mouth with water. [1] [9] Never give anything by mouth to an unconscious person. [1] [7] Seek immediate medical attention. [3] [7]

Quantitative Data for Sodium Chromate

Physical and Chemical Properties

Property	Value
Appearance	Yellow crystalline solid [13]
Melting Point	792°C [2] [11]
Solubility	Highly soluble in water [2]
Specific Gravity	2.72 [11]

Toxicity Data

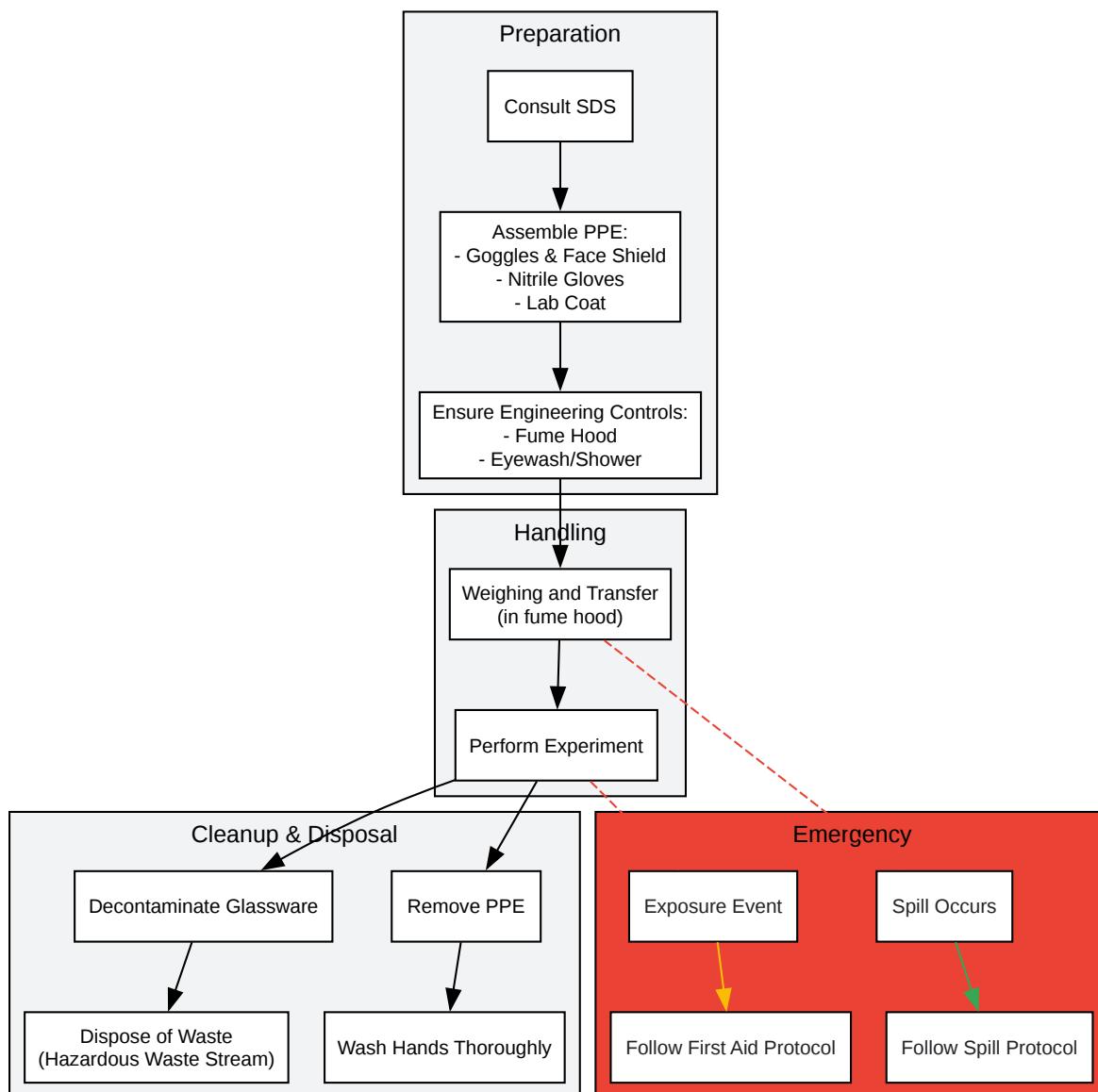
| Route | Species | Value | --- | --- | Oral LD50 | Rat | 50 mg/kg[10] | | Oral LD50 | Rat | 136 mg/kg[11] | | Dermal LD50 | Rabbit | 1600 mg/kg[11] | | Inhalation LC50 | Rat | 100 mg/m³/4H[11] |

Exposure Limits for Chromium (VI)

Organization	Limit
OSHA	0.005 mg/m ³ (8-hour TWA)[8]
NIOSH	0.001 mg/m ³ (10-hour TWA)[8]
ACGIH	0.05 mg/m ³ (8-hour TWA)[8]

Experimental Workflow Diagram

Sodium Chromate Handling Workflow

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Caption: Workflow for the safe handling of Sodium Chromate.

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